

# Experimental Protocols for IC50 Determination

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**Compound Focus: Jak1-IN-11**

Cat. No.: S12870042

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The following table summarizes the standard experimental methods used to determine the potency and selectivity of JAK inhibitors, as detailed in research publications [1]. These protocols are crucial for generating comparable data across different compounds.

Assay Type	Description	Key Measured Outcome
<b>Biochemical Enzyme Assays</b> [1]	Uses recombinant catalytic kinase domains of JAKs (e.g., JAK1 aa 845–1142). Reaction occurs with inhibitor, ATP, and a peptide substrate.	Concentration-dependent inhibition of JAK kinase activity to calculate IC50.
<b>Cellular Assays in Engineered Cell Lines</b> [1]	Uses cell lines (e.g., Ba/F3) engineered to depend on a specific JAK (e.g., BCR-JAK1). Cell viability or STAT phosphorylation (pSTAT) is measured after inhibitor treatment.	Cellular IC50 based on inhibition of pSTAT or cell proliferation.
<b>Cytokine Stimulation in Primary Cells/Cell Lines</b> [1]	Uses relevant human cell lines (e.g., TF-1 for IL-6) or primary cells (e.g., human PBMCs for IFN $\gamma$ ). Cells stimulated with cytokine after inhibitor pre-treatment; pSTAT measured via flow cytometry/alpha-based assays.	Functional IC50 for inhibition of specific, physiologically relevant JAK-STAT signaling pathways.

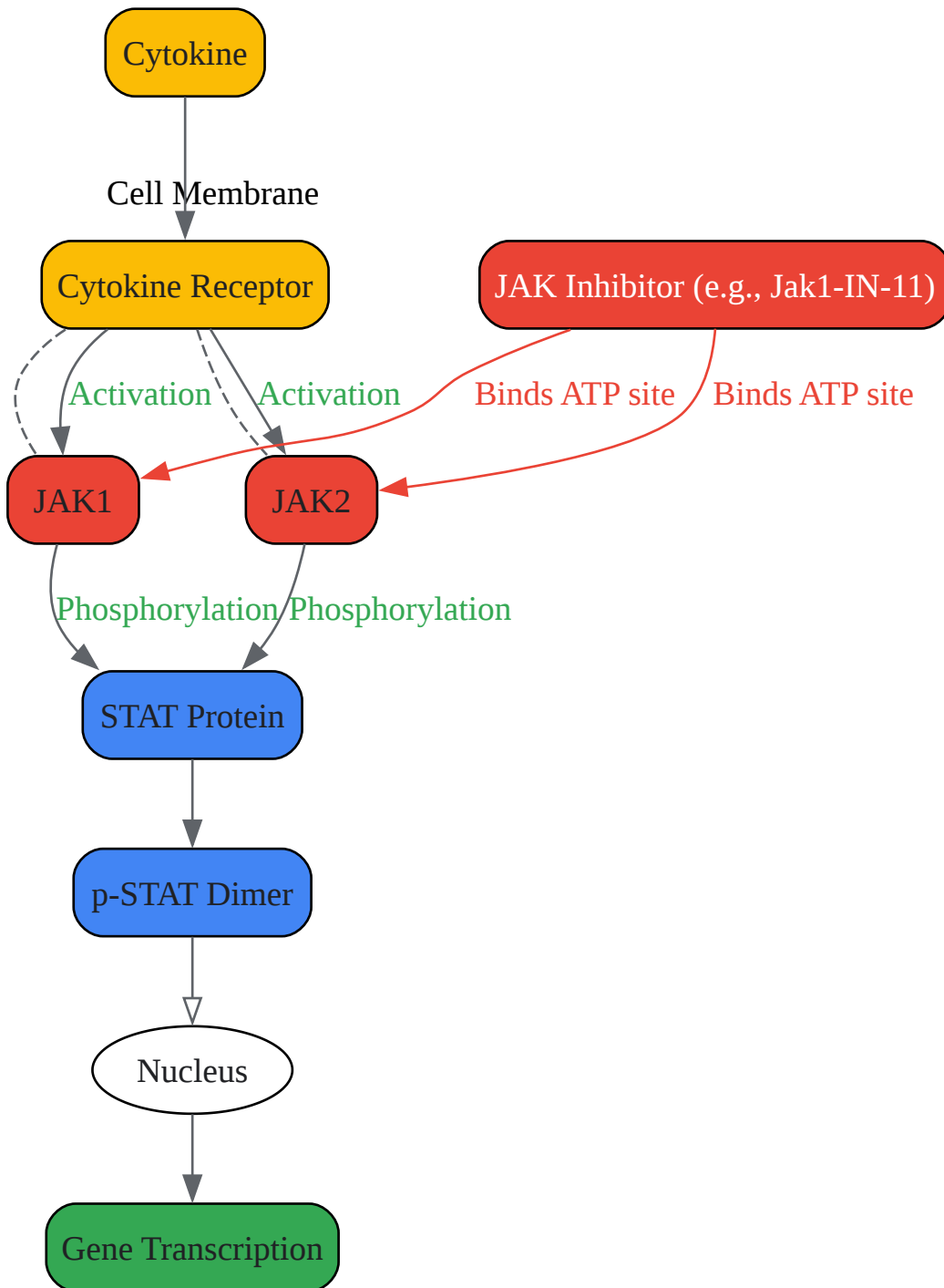
## Selectivity Profiles of Marketed and Investigational JAK Inhibitors

While data for **Jak1-IN-11** is unavailable, the table below provides the half-maximal inhibitory concentration (IC50) values for a range of other JAK inhibitors, illustrating the spectrum of selectivity profiles achieved in drug development [2]. Please note that these values are from specific experimental settings and may vary between laboratories.

JAK Inhibitor	JAK1 IC50 (nM)	JAK2 IC50 (nM)	JAK3 IC50 (nM)	TYK2 IC50 (nM)
Tofacitinib	5.9	20	1	34
Ruxolitinib	3.3	2.8	390	18
Baricitinib	5.9	5.7	420	53
Upadacitinib	43	200	2300	4700
Abrocitinib	29	803	> 10,000	1253
Ritlecitinib	> 10,000	> 10,000	33.1	> 10,000
Deucravacitinib	-	0.02	-	0.02

## Visualizing the JAK-STAT Pathway and Assay Workflow

To better understand the context of the experimental protocols, the following diagrams illustrate the JAK-STAT signaling pathway targeted by these inhibitors and a generalized workflow for IC50 determination.



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*JAK-STAT signaling pathway and JAK inhibitor mechanism*



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*General workflow for cellular IC50 determination*

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## References

1. In vitro and in vivo characterization of the JAK selectivity of... 1 [bmcrheumatol.biomedcentral.com]
2. Janus Kinase Inhibitors in Dermatology... | Actas Dermo-Sifiliográficas [actasdermo.org]

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